

An In-depth Technical Guide to the Physical Properties of Isobutyronitrile

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Compound of Interest

Compound Name: *Isobutyronitrile*

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This technical guide provides a comprehensive overview of the key physical properties of **isobutyronitrile**, specifically its density and boiling point. The information is presented to support research, development, and quality control activities where this compound is utilized. This document includes a summary of its physical constants, detailed experimental protocols for their determination, and a workflow visualization to guide laboratory procedures.

Core Physical Properties of Isobutyronitrile

Isobutyronitrile, also known as 2-methylpropanenitrile or isopropyl cyanide, is an aliphatic nitrile with utility as a polar aprotic solvent and as an intermediate in organic synthesis. An accurate understanding of its physical properties is essential for its proper handling, application, and for the design of chemical processes.

Data Presentation: Physical Constants

The following table summarizes the key physical properties of **isobutyronitrile**, compiled from various scientific sources.

Physical Property	Value	Conditions
Density	0.770 g/mL	at 20 °C[1][2][3][4]
0.7704 g/cm ³	at 20 °C[5][6]	
Boiling Point	103-104 °C	at 760 Torr (lit.)[1]
103.9 °C	at 760 Torr[6][7]	
107-108 °C	(lit.)[2][3][4][8]	

Experimental Protocols for Property Determination

The following sections detail the standard laboratory methodologies for the experimental determination of the density and boiling point of a liquid compound such as **isobutyronitrile**.

2.1. Determination of Density via the Pycnometer Method

The pycnometer method is a highly precise technique for determining the density of a liquid by comparing the weight of a known volume of the sample liquid to the weight of the same volume of a reference substance with a known density, typically distilled water.[1][4]

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube[1][8]
- Analytical balance (accurate to ± 0.001 g or better)
- Constant temperature water bath
- Thermometer
- Distilled water (as reference substance)
- **Isobutyronitrile** (sample)
- Cleaning and drying supplies (e.g., acetone, drying oven)

Procedure:

- Preparation: Thoroughly clean and dry the pycnometer and its stopper.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer with its stopper on an analytical balance. Record this mass as m_0 .^[4]
- Mass with Reference Liquid (Water): Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.^[4] Place the filled pycnometer in a constant temperature bath set to a specific temperature (e.g., 20°C) until thermal equilibrium is reached.^[9] Carefully dry the exterior of the pycnometer and weigh it. Record this mass as m_1 .
- Mass with Sample Liquid (**Isobutyronitrile**): Empty and dry the pycnometer. Fill it with **isobutyronitrile**, following the same procedure as with the water to ensure it is completely full and free of air bubbles.^[4] Thermally equilibrate the filled pycnometer to the same temperature as the water and weigh it. Record this mass as m_2 .
- Calculation:
 - Mass of water: $m_{\text{water}} = m_1 - m_0$
 - Mass of **isobutyronitrile**: $m_{\text{iso}} = m_2 - m_0$
 - Volume of the pycnometer (at the specified temperature) is calculated using the known density of water (ρ_{water}) at that temperature: $V = m_{\text{water}} / \rho_{\text{water}}$.
 - The density of **isobutyronitrile** (ρ_{iso}) is then calculated: $\rho_{\text{iso}} = m_{\text{iso}} / V$.

2.2. Determination of Boiling Point via Simple Distillation

Simple distillation is a fundamental technique for purifying liquids and can also be used to determine the boiling point of a substance.^{[3][7]} The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^{[7][10]}

Apparatus:

- Distillation flask (round-bottom flask)

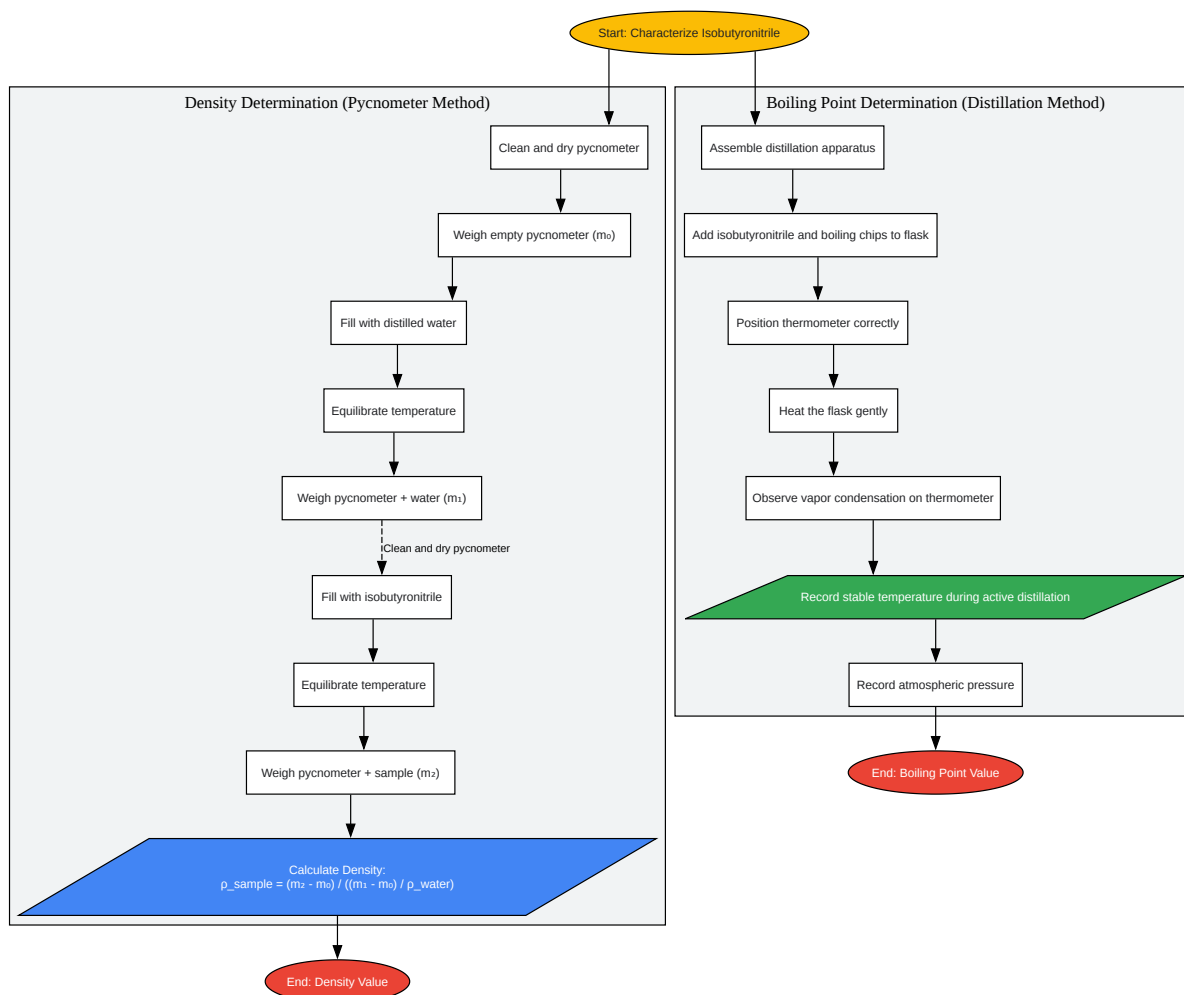
- Condenser
- Thermometer and adapter
- Receiving flask
- Heating mantle or sand bath
- Boiling chips or a magnetic stir bar
- Clamps and stand

Procedure:

- **Apparatus Setup:** Assemble the simple distillation apparatus. Place a small volume (e.g., 5-10 mL) of **isobutyronitrile** and a few boiling chips into the distillation flask.^[5]
- **Thermometer Placement:** Position the thermometer so that the top of the mercury bulb is level with the bottom of the side arm leading to the condenser.^[3] This ensures the measured temperature is that of the vapor in equilibrium with the boiling liquid.^[7]
- **Heating:** Gently heat the distillation flask. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- **Temperature Reading:** Observe the temperature as the vapor condenses on the thermometer bulb and distillation begins. The temperature will stabilize at the boiling point of the liquid.^[3] Record the constant temperature at which the liquid is actively distilling.
- **Pressure Correction:** Record the ambient atmospheric pressure. If the pressure is not at standard sea level (760 mmHg), a correction may be necessary for a highly accurate boiling point determination.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the density and boiling point of **isobutyronitrile**.



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Caption: Experimental workflow for determining the density and boiling point of **isobutyronitrile**.

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